# Mass Spectrometry Profiling of C8H8N2 Ethynylpyridine Derivatives: A Comparative Fragmentation Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Ethynyl-5-methylpyridin-2-amine* |
| *CAS No.:* | *863479-77-0* |
| *Cat. No.:* | *B3359556* |

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Content Type: Publish Comparison Guide Audience: Researchers, Medicinal Chemists, and Drug Development Professionals Subject: Structural Elucidation and Fragmentation Analysis of Amino-Methyl-Ethynylpyridine (C8H8N2)[1][2]

## Executive Summary & Structural Definition

In the context of drug development—specifically for mGluR5 antagonists and pyridine-based pharmacophores—the designation "C8H8N2 ethynylpyridine" refers to a specific class of trisubstituted pyridine derivatives.[1][2] While "ethynylpyridine" typically denotes C7H5N (MW 103), the formula C8H8N2 (MW 132) corresponds to Amino-Methyl-Ethynylpyridine isomers (e.g., 2-amino-3-ethynyl-6-methylpyridine).[1]

This guide compares the mass spectrometric behavior of this specific scaffold against structural isomers (e.g., methylbenzimidazoles) and unsubstituted analogs.[2] It provides a self-validating protocol for confirming the presence of the ethynyl, amino, and methyl substituents via fragmentation logic.[2]

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## The C8H8N2 Target Molecule[2][3][4][5]

- Formula: C

  H

  N
- Exact Mass: 132.0687 Da[1][2]
- Key Substituents:
  - Pyridine Core (Characteristic HCN loss)
  - Ethynyl Group (-C≡CH) (Characteristic C

    H

    loss)
  - Amino Group (-NH

    ) (Characteristic NH

    loss)
  - Methyl Group (-CH

    ) (Characteristic H

    or CH

    loss)

# Comparative Methodology: EI vs. ESI Performance

For comprehensive structural validation, a dual-method approach is recommended. The table below contrasts the performance of Electron Impact (EI) and Electrospray Ionization (ESI) for this specific pharmacophore.

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| Feature | Electron Impact (EI) | Electrospray Ionization (ESI) | Causality & Insight |
|---|---|---|---|
| Ionization Energy | 70 eV (Hard) | ~3-5 kV (Soft) | EI imparts excess internal energy, forcing ring cleavage; ESI preserves the molecular ion.[1][2] |
| Dominant Species | M (m/z 132) | [M+H] (m/z 133) | EI generates radical cations essential for odd-electron fragmentation rules; ESI generates even-electron protonated species.[1][2] |
| Fragmentation Richness | High (Fingerprint) | Low (Requires MS/MS) | EI provides immediate structural data; ESI requires Collision Induced Dissociation (CID) to reveal substituents.[1][2] |
| Isomer Differentiation | Superior | Moderate | EI can distinguish positional isomers (e.g., 2- vs 3-ethynyl) based on ortho-effect intensities.[1][2] |
| Detection Limit | Nanogram range | Picogram range | ESI is preferred for trace analysis in biological matrices (PK/PD studies).[1][2] |

## Detailed Fragmentation Analysis (Mechanism & Pathways)[6]

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The fragmentation of C8H8N2 ethynylpyridine follows a predictable decay logic governed by the stability of the aromatic pyridine ring.[2]

## Primary Fragmentation Channels[1][2][3]

- Loss of Hydrogen Cyanide (HCN, -27 Da):
  - Mechanism: Characteristic of the pyridine ring.[1][2][3] The ring opens and expels HCN (or HNC).[2]
  - Transition: m/z 132

    m/z 105.
  - Diagnostic Value: Confirms the presence of the N-heterocycle.[1][2]
- Loss of Acetylene / Ethynyl Radical (C

  H

  , -26 Da / C

  H

  , -25 Da):
  - Mechanism: The ethynyl group is labile under high energy.[1][2] In EI, direct loss of the ethynyl radical (m/z 107) or acetylene (m/z 106) is observed.
  - Transition: m/z 132

    m/z 106/107.
- Loss of Ammonia (NH

  , -17 Da):
  - Mechanism: If the amino group is ortho to the methyl or ethynyl group, a hydrogen transfer can facilitate the neutral loss of ammonia.[1][2]

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- Transition: m/z 132

  m/z 115.

## Diagnostic MS/MS Pathway (ESI+)

In ESI+ (CID), the protonated molecule [M+H]+ (m/z 133) typically follows this sequence:

- m/z 133

  m/z 116: Loss of NH

  (dominant if amino is present).[1][2]

- m/z 133

  m/z 107: Loss of C

  H

  (acetylene).[1][2]

- m/z 116

  m/z 89: Subsequent loss of HCN from the pyridine core.[1][2]

## Visualizing the Fragmentation Logic

The following Graphviz diagram illustrates the fragmentation tree for 2-amino-3-ethynyl-6-methylpyridine (C8H8N2), highlighting the competing pathways between substituent loss and ring contraction.

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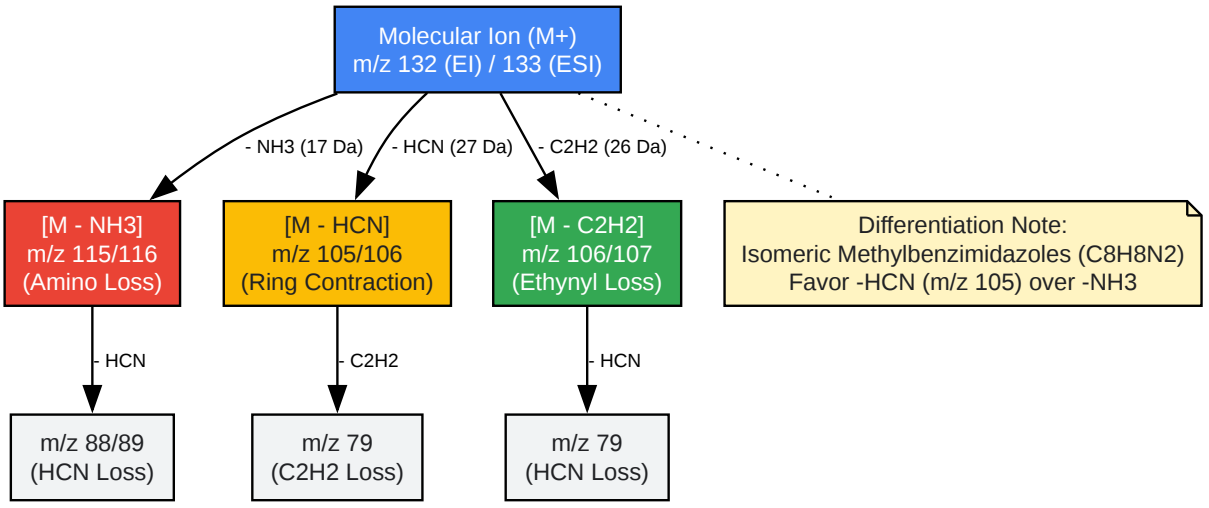


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Caption: Fragmentation tree for C8H8N2 ethynylpyridine derivatives. Primary losses (NH3, HCN, C2H2) define the substituent topology.

# Experimental Protocol: Structural Validation

To confirm the identity of a C8H8N2 ethynylpyridine derivative and distinguish it from isomers (e.g., methylbenzimidazole), follow this self-validating protocol.

## Step 1: Precursor Ion Check (Full Scan)[2]

- Method: ESI Positive Mode.[1][2]
- Criteria: Observe dominant peak at m/z 133.1 ([M+H]+).
- Validation: If m/z is 133 but isotope pattern shows Cl/Br, reject (formula mismatch). If m/z is 104, it is unsubstituted ethynylpyridine (C7H5N).[1][2]

## Step 2: Product Ion Scan (MS/MS)[2]

- Parameters: Collision Energy (CE) ramp 10–40 eV.[1][2]
- Target: Isolate m/z 133.1.

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- Decision Matrix:
  - Observation A: Strong loss of 17 Da (m/z 116).[1][2]
    - Conclusion:Primary Amine present (Amino-ethynylpyridine).[1][2]
  - Observation B: Strong loss of 26 Da (m/z 107).[1][2]
    - Conclusion:Terminal Alkyne present (Ethynyl group).[1][2][4][5]
  - Observation C: Only loss of 27 Da (m/z 106) and 41 Da (m/z 92).[1][2]
    - Conclusion:Benzimidazole Core (Likely 1-methylbenzimidazole; "False Friend").[1][2]

## Step 3: Deuterium Exchange (Optional Validation)[2]

- Protocol: Dissolve sample in D

  O/CD

  OD.
- Shift Analysis:
  - Amino protons (-NH

    ) exchange

    +2 Da shift.[1][2]
  - Ethynyl proton (-C≡CH) exchanges slower

    +1 Da shift.[1][2]
  - Total Shift: +3 Da (m/z 133

    136).
  - Note: Methylbenzimidazole has no exchangeable amino protons (only labile imidazole H if N-unsubstituted), resulting in different shift patterns.[1][2]

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## References


- NIST Mass Spectrometry Data Center. (2023).[1][2][6] Electron Ionization Mass Spectra of Pyridine Derivatives. National Institute of Standards and Technology.[1][2][7][8] Link
- McLafferty, F. W., & Tureček, F. (1993).[1][2] Interpretation of Mass Spectra. University Science Books. (Standard text for fragmentation mechanisms of N-heterocycles).
- PubChem. (2024).[1][2] Compound Summary: 3-Ethynylpyridine (C7H5N) and Isomers. National Center for Biotechnology Information.[1][2] Link
- BenchChem. (2025).[1][2] Comparative Fragmentation Analysis of Pyridine Carboxamides and Derivatives. Link


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## Sources


- 1. 6-Aminoindole | C8H8N2 | CID 256096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Ethynylpyridine | C7H5N | CID 186003 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. namiki-s.co.jp [namiki-s.co.jp]
- 5. namiki-s.co.jp [namiki-s.co.jp]
- 6. 2-Methylbenzimidazole | C8H8N2 | CID 11984 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-Ethynyl pyridine [webbook.nist.gov]
- 8. 3-Aminopyridine [webbook.nist.gov]


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